

Application Notes and Protocols: Preparing Stock Solutions of BIO-013077-01

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Compound of Interest

Compound Name: BIO-013077-01

Cat. No.: B1667089

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Introduction

BIO-013077-01 is a potent pyrazole-based inhibitor of the Transforming Growth Factor- β (TGF- β) type I receptor, also known as Activin Receptor-Like Kinase 5 (ALK5).^{[1][2][3]} The TGF- β signaling pathway is crucial in regulating a wide array of cellular processes, including proliferation, differentiation, apoptosis, and migration.^{[1][2][4]} Dysregulation of this pathway has been implicated in various pathologies, such as cancer and fibrosis.^{[1][2][3][4]} Accurate and consistent preparation of stock solutions is a critical first step for in vitro and in vivo studies investigating the biological effects of **BIO-013077-01**. This document provides a detailed protocol for the preparation, storage, and handling of **BIO-013077-01** stock solutions to ensure experimental reproducibility.

Physicochemical Properties

A summary of the key physicochemical properties of **BIO-013077-01** is provided in the table below. This information is essential for accurate stock solution preparation and handling.

Property	Value
IUPAC Name	6-(3-(6-Methylpyridin-2-yl)-1H-pyrazol-4-yl)quinoxaline
CAS Number	746667-48-1[1][2][4]
Molecular Formula	C ₁₇ H ₁₃ N ₅ [1][4]
Molecular Weight	287.32 g/mol [1][4][5]
Appearance	Light yellow to brown solid[4]
Purity	>98%[1]

Solubility and Storage

Proper solvent selection and storage conditions are paramount to maintaining the integrity and activity of **BIO-013077-01**.

Solvent	Solubility	Storage of Powder	Storage of Solution
DMSO	≥ 60 mg/mL; up to 100 mg/mL (348.04 mM) with sonication[2][4][5]	3 years at -20°C; 2 years at 4°C[4][5]	6 months at -80°C; 1 month at -20°C[2][4][6]

Note: It is highly recommended to use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.[4] To enhance solubility, warming the solution to 37°C and using an ultrasonic bath may be beneficial.[2][7]

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BIO-013077-01** in Dimethyl Sulfoxide (DMSO).

Materials

- **BIO-013077-01** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath (optional, but recommended)

Procedure

- **Pre-weighing Preparation:** Before opening, allow the vial of **BIO-013077-01** powder to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture.
- **Weighing the Compound:** Carefully weigh out the desired amount of **BIO-013077-01** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.873 mg of the compound.
 - Calculation: $\text{Mass (mg)} = \text{Desired Volume (L)} \times \text{Desired Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example: $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 287.32 \text{ g/mol} \times 1000 \text{ mg/g} = 2.873 \text{ mg}$
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the vial containing the weighed **BIO-013077-01**. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes to facilitate dissolution. If the compound is not fully dissolved, sonicate the solution for 10-15 minutes.^{[2][4]} Gentle warming to 37°C can also aid in solubilization.^[7] Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.^{[2][6]}

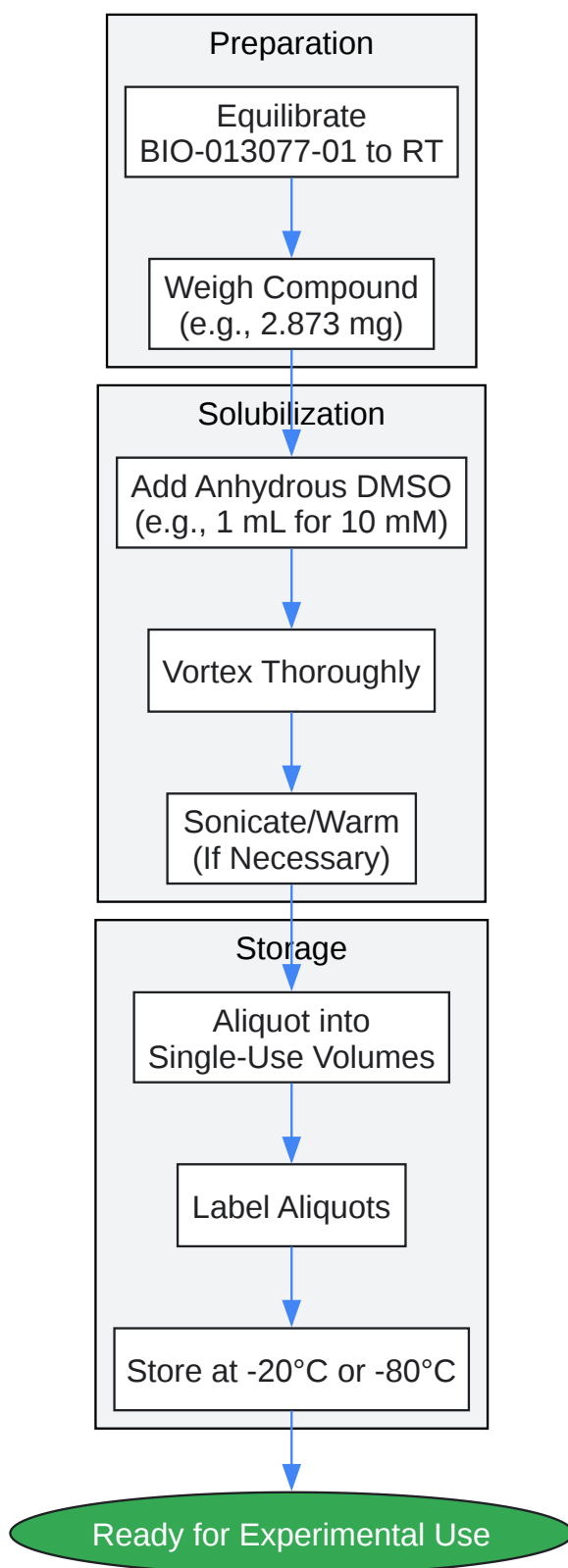
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent. Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[2\]](#)[\[4\]](#)[\[6\]](#)

Stock Solution Preparation Table

For convenience, the table below provides the required mass of **BIO-013077-01** for preparing various common stock solution concentrations and volumes.

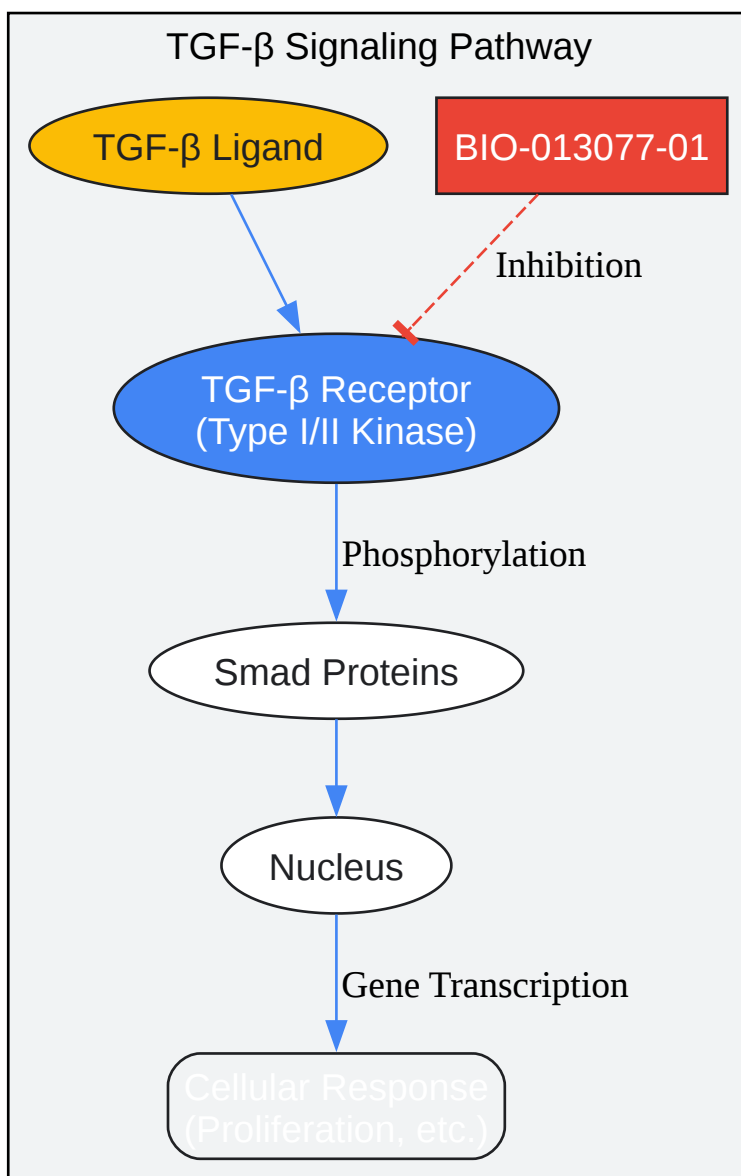
Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.287 mg	1.437 mg	2.873 mg
5 mM	1.437 mg	7.183 mg	14.366 mg
10 mM	2.873 mg	14.366 mg	28.732 mg
50 mM	14.366 mg	71.830 mg	143.660 mg

Diagrams



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Caption: Workflow for preparing **BIO-013077-01** stock solution.



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Caption: Inhibition of the TGF-β signaling pathway by **BIO-013077-01**.

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